

Technical Support Center: Optimizing Rescalure® Dispenser Placement in Citrus Groves

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Compound of Interest

Compound Name: *Rescalure*

Cat. No.: *B1610670*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experimenting with **Rescalure®** for mating disruption of the California Red Scale (*Aonidiella aurantii*) in citrus groves.

Frequently Asked Questions (FAQs)

Q1: What is the recommended standard application rate for **Rescalure®** dispensers?

A1: The recommended application rate for CheckMate® CRS dispensers, which contain **Rescalure®**, is typically 180 dispensers per acre or 450 dispensers per hectare.[1][2] This density is designed to permeate the orchard environment with the synthetic pheromone, effectively disrupting the mating cycle of the California Red Scale.[3]

Q2: What is the ideal placement height for the dispensers within the citrus tree canopy?

A2: Dispensers should be placed in the inner part of the tree canopy at a mid-height level, approximately 5 to 6 feet from the ground.[4] University of California guidelines also suggest placement at the 6-foot or higher level inside the canopy on branches that are about 1-inch thick.[2] Avoid placing dispensers on outer branches where they are less effective.[3]

Q3: When is the optimal time to deploy **Rescalure®** dispensers?

A3: For season-long protection, dispensers should be applied before the first flight of the male scales.^[2] Monitoring for the first male catch using pheromone traps can be used as a biofix to time the deployment.^[4] Application before the second flight is also an option.^[2]

Q4: Can **Rescalure**® be used in groves with very high California Red Scale populations?

A4: Mating disruption with **Rescalure**® may not be effective in citrus groves with very high initial populations of California Red Scale.^[2] It is best used as part of an Integrated Pest Management (IPM) program to maintain low pest populations.

Q5: How should I monitor the effectiveness of the **Rescalure**® dispenser placement?

A5: Monitoring is crucial for evaluating the efficacy of your dispenser placement strategy. This should involve:

- **Pheromone Traps:** Deploy at least two traps for every 10 to 20 acres. Place traps inside the orchard, ideally 5 to 6 feet from the ground within the tree canopy. To avoid skewed results, do not place traps in close proximity to a **Rescalure**® dispenser.^[4]
- **Visual Scouting:** Conduct monthly visual inspections of citrus fruits and branches for signs of scale infestation. A suggested sample size is 25 fruits or 10 branches per tree, across 20 trees per block.^[4]
- **Harvest Inspection:** Perform bin counts of infested fruit at harvest to quantify the level of damage.^[4]

Troubleshooting Guide

Issue	Possible Causes	Troubleshooting Steps
High male capture in pheromone traps post-deployment.	1. Improper dispenser placement (too low, too high, on outer branches).2. Insufficient dispenser density.3. Dispensers have lost their efficacy (expired or damaged).4. Very high pest pressure.5. Improper trap placement (too close to dispensers).	1. Verify that dispensers are placed according to the recommended height and location within the canopy. [2] [3] [4] 2. Confirm the correct number of dispensers per acre/hectare has been applied. [1] [2] 3. Check the expiration date of the dispensers and ensure they were not stored improperly or damaged during application.4. Consider that mating disruption alone may not be sufficient for very high populations. [2] 5. Ensure pheromone traps are not placed in the immediate vicinity of a dispenser. [4]
Continued high levels of fruit and twig infestation.	1. Suboptimal dispenser placement leading to "gaps" in pheromone coverage.2. Uneven dispenser distribution throughout the grove.3. Delayed application of dispensers (after significant mating has occurred).4. Presence of "reset" or young trees that are not being treated.	1. Review and adjust dispenser placement to ensure even coverage throughout the canopy.2. Ensure dispensers are distributed evenly throughout the entire orchard block. [2] 3. Deploy dispensers before the first or second male flight for optimal results. [2] 4. Develop a strategy for treating younger, smaller trees, which can act as reservoirs for pests.

Dispensers are being dislodged or lost.	1. Improper attachment to branches. 2. Pruning activities after dispenser deployment. 3. Interference from workers or equipment.	1. Ensure dispensers are securely attached to branches approximately 1-inch thick. 2. Conduct any necessary pruning before hanging the dispensers. 3. Brief personnel on the location and importance of the dispensers to minimize accidental removal.
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Experimental Protocols

Protocol 1: Evaluating Optimal Dispenser Height

- Objective: To determine the optimal height for **Rescalure®** dispenser placement for maximum mating disruption.
- Experimental Design:
 - Select three similar citrus grove blocks.
 - Block A (Control): No dispenser application.
 - Block B (Low Placement): Place dispensers at a height of 4 feet within the canopy.
 - Block C (High Placement): Place dispensers at a height of 6 feet within the canopy.
- Methodology:
 - Deploy dispensers at the recommended rate of 180 per acre before the first male flight.
 - Place pheromone traps in the center of each block, away from individual dispensers.
 - Monitor and record the number of male scales captured in traps weekly throughout the flight period.

- Conduct visual inspections of 25 fruits on 20 trees per block monthly to assess infestation levels.
- Data Analysis: Compare the average male captures and fruit infestation rates between the three blocks using an appropriate statistical method (e.g., ANOVA).

Protocol 2: Assessing Dispenser Density Efficacy

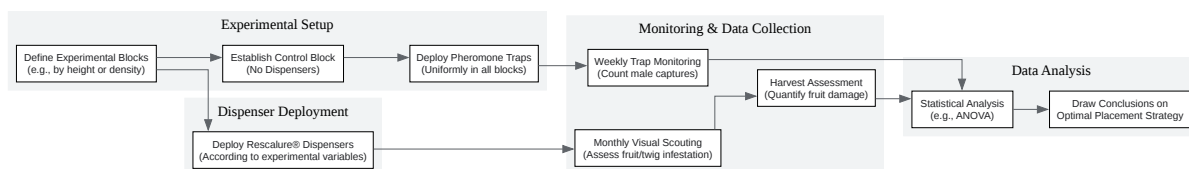
- Objective: To evaluate the efficacy of different **Rescalure®** dispenser densities.
- Experimental Design:
 - Select three similar citrus grove blocks.
 - Block A (Low Density): Apply dispensers at 100 per acre.
 - Block B (Standard Density): Apply dispensers at 180 per acre.[\[2\]](#)
 - Block C (High Density): Apply dispensers at 250 per acre.
- Methodology:
 - Place all dispensers at a uniform height of 6 feet within the canopy before the first male flight.
 - Deploy pheromone traps and conduct visual scouting as described in Protocol 1.
 - At harvest, collect a random sample of 100 fruits from each block and count the number of scales per fruit.
- Data Analysis: Compare the mean number of captured males, the percentage of infested fruit from visual scouting, and the average number of scales per fruit at harvest across the three densities.

Data Presentation

Table 1: Efficacy of Mating Disruption on California Red Scale

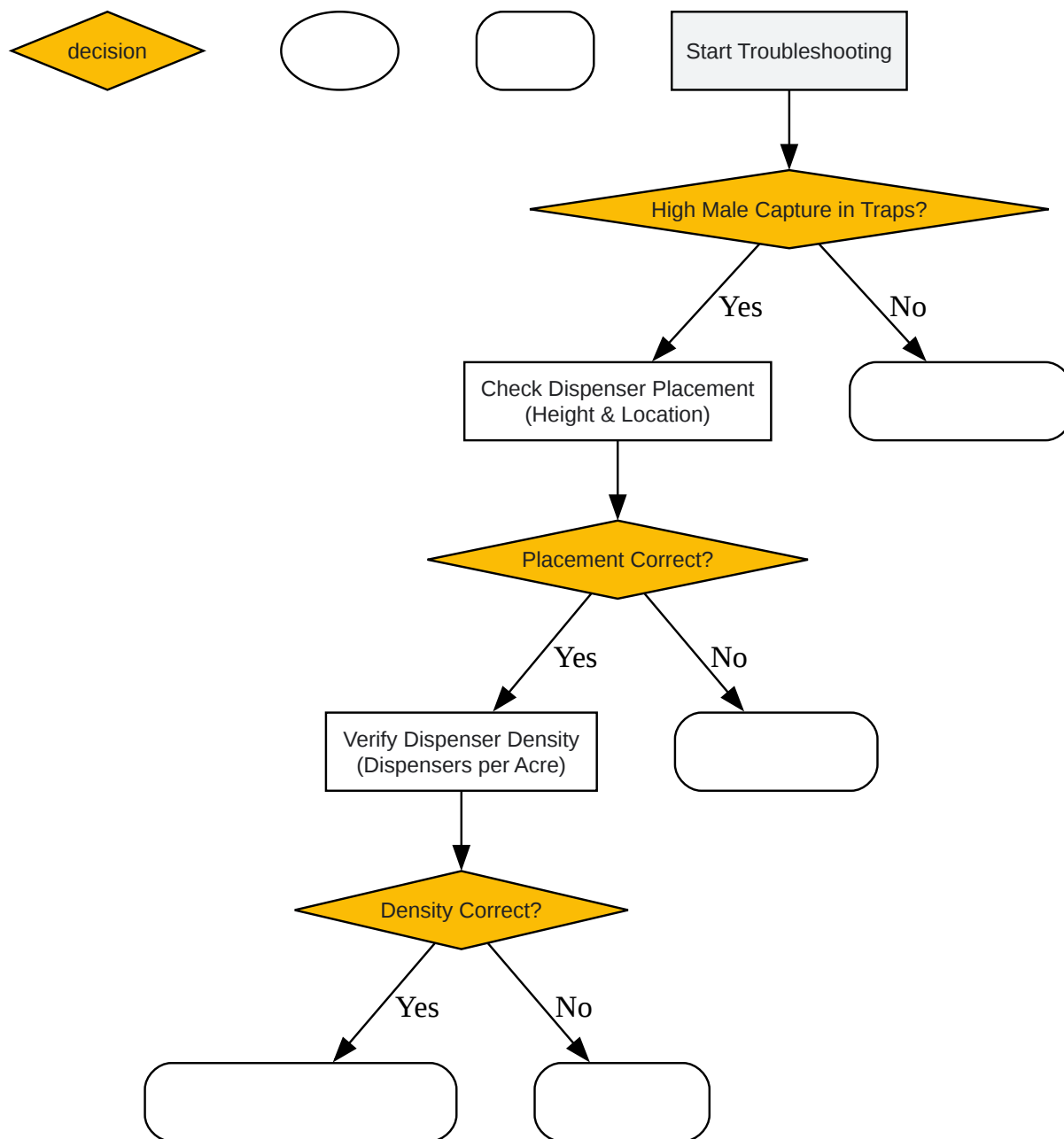
Treatment Block	Avg. Male Capture Suppression (%)	Twig & Leaf Infestation Reduction (%)	Highly Infested Fruit at Harvest (%)
Mating Disruption	90% ^[3]	75% ^[3]	< 0.5% ^[3]
Control (No Treatment)	0%	0%	Varies

Visualizations



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Caption: Workflow for optimizing **Rescalure®** dispenser placement.



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Caption: Troubleshooting logic for high male capture in traps.

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